

Application Notes: C.I. Acid Yellow 42 Staining for Paraffin Sections

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Compound of Interest

Compound Name: C.I. Acid yellow 42

Cat. No.: B12374769

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Introduction

C.I. Acid Yellow 42 is a water-soluble anionic dye.^{[1][2][3][4]} While primarily utilized in the textile and leather industries for dyeing protein-based materials like wool and silk, its properties as an acid dye suggest its potential application in histological staining.^{[2][4][5]} Acid dyes, in acidic solutions, carry a net negative charge and bind to components with a net positive charge, such as the cytoplasm and other proteins. This protocol outlines a proposed method for the use of **C.I. Acid Yellow 42** for staining protein components in formalin-fixed, paraffin-embedded tissue sections. The bright yellow color of the dye provides a distinct visualization of these elements.^{[1][2][3][4]}

Principle of Staining

The staining mechanism of **C.I. Acid Yellow 42**, like other acid dyes, is based on electrostatic interactions. In an acidic environment, the amino groups of tissue proteins are protonated, resulting in a net positive charge. The negatively charged sulfonate groups of the Acid Yellow 42 molecule then bind to these positively charged sites, resulting in the characteristic yellow staining of protein-rich structures. The intensity of the staining is dependent on the concentration of the dye, the pH of the staining solution, and the duration of incubation.

Experimental Protocols

I. Preparation of Reagents

- **C.I. Acid Yellow 42 Staining Solution (1% w/v):**
 - Dissolve 1 g of **C.I. Acid Yellow 42** powder in 100 mL of distilled water.
 - Add 1 mL of glacial acetic acid to acidify the solution (to approximately pH 2.5-3.5).
 - Stir until the dye is completely dissolved. The solution should be a clear lemon-yellow.[\[1\]](#)
[\[2\]](#)[\[3\]](#)
 - Filter the solution before use to remove any undissolved particles.
- **Acid Alcohol (0.5% HCl in 70% Ethanol):**
 - Add 0.5 mL of concentrated hydrochloric acid to 99.5 mL of 70% ethanol. Mix well.
- **Mayer's Hematoxylin Solution (Counterstain):**
 - A commercially available, ripened Mayer's hematoxylin solution is recommended for consistency.

II. Staining Procedure for Paraffin Sections

This protocol is designed for formalin-fixed, paraffin-embedded tissue sections cut at 4-5 μm thickness.

- **Deparaffinization and Rehydration:**
 - Immerse slides in two changes of xylene, each for 5-10 minutes.[\[6\]](#)[\[7\]](#)
 - Transfer slides through two changes of absolute ethanol, each for 3-5 minutes.[\[6\]](#)[\[7\]](#)
 - Hydrate through descending grades of ethanol: 95% and 70%, for 3 minutes each.[\[6\]](#)[\[7\]](#)
 - Rinse gently in running tap water.
- **Staining with C.I. Acid Yellow 42:**
 - Immerse slides in the 1% **C.I. Acid Yellow 42** staining solution for 5-10 minutes.

- Rinse briefly in distilled water to remove excess stain.
- Differentiation:
 - Quickly dip the slides in 0.5% acid alcohol (1-3 dips) to differentiate and remove background staining.
 - Immediately rinse thoroughly in running tap water to stop the differentiation process.
- Counterstaining:
 - Immerse slides in Mayer's hematoxylin for 3-5 minutes to stain the nuclei.
 - "Blue" the sections by rinsing in running tap water for 5 minutes until the nuclei turn blue.
- Dehydration, Clearing, and Mounting:
 - Dehydrate the sections through ascending grades of ethanol: 70%, 95%, and two changes of absolute ethanol, for 3 minutes each.
 - Clear the sections in two changes of xylene, for 5 minutes each.
 - Mount with a permanent mounting medium.

Expected Results:

- Cytoplasm, muscle, collagen, and erythrocytes: Bright yellow
- Nuclei: Blue to purple

Data Presentation

Table 1: Summary of Reagents and Incubation Times

Step	Reagent	Concentration/Formula	Incubation Time
Deparaffinization	Xylene	N/A	2 x 5-10 min
Rehydration	Absolute Ethanol	100%	2 x 3-5 min
95% Ethanol	95%	3 min	
70% Ethanol	70%	3 min	
Staining	C.I. Acid Yellow 42 Solution	1% w/v in 1% Acetic Acid	5-10 min
Differentiation	Acid Alcohol	0.5% HCl in 70% Ethanol	1-3 dips
Counterstaining	Mayer's Hematoxylin	Commercial	3-5 min
Bluing	Tap Water	N/A	5 min
Dehydration	70% Ethanol	70%	3 min
95% Ethanol	95%	3 min	
Absolute Ethanol	100%	2 x 3 min	
Clearing	Xylene	N/A	2 x 5 min

Visualizations



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Caption: Workflow for **C.I. Acid Yellow 42** staining of paraffin sections.

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